

Personal protective equipment for handling SirReal2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SirReal2

Cat. No.: B1680979

[Get Quote](#)

Essential Safety and Handling Guide for SirReal2

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for handling **SirReal2**, a potent and selective Sirtuin 2 (SIRT2) inhibitor. Adherence to these protocols is essential for ensuring laboratory safety and experimental integrity.

Compound Identification and Properties

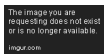
SirReal2 is a potent, isotype-selective SIRT2 inhibitor with an IC_{50} value of 140 nM.^{[1][2][3]} It has demonstrated minimal effect on other sirtuins (SIRT1, SIRT3-6).^[2] Its primary mechanism of action involves the induction of tubulin hyperacetylation and destabilization of the checkpoint protein BubR1.^{[1][2]}

Property	Data
Chemical Name	2-[(4,6-dimethyl-2-pyrimidinyl)thio]-N-[5-(1-naphthalenylmethyl)-2-thiazolyl]-acetamide
Molecular Formula	C ₂₂ H ₂₀ N ₄ OS ₂
Molecular Weight	420.55 g/mol [4]
CAS Number	709002-46-0[1][4]
Appearance	Crystalline solid
Purity	≥98%
Solubility	Soluble in DMSO (up to 84 mg/mL)[1][3]
Storage	Store powder at -20°C for up to 3 years. Store solutions at -80°C for up to 1 year.

Hazard Identification and Safety Precautions

SirReal2 should be handled as a hazardous substance. The toxicological properties have not been fully investigated.

GHS Hazard Classification

Pictogram	Signal Word	Hazard Statements
	Warning	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **SirReal2**.

Equipment	Specification	Rationale
Gloves	Nitrile or other chemical-resistant gloves.	Prevents skin contact and absorption.
Lab Coat	Standard laboratory coat.	Protects skin and personal clothing from contamination.
Eye Protection	Safety glasses with side shields or goggles.	Prevents eye irritation from splashes or airborne particles.
Respiratory Protection	Use in a chemical fume hood.	Avoids inhalation of the powder form, which may cause respiratory irritation.

Emergency and First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols

Stock Solution Preparation (10 mM in DMSO)

- Preparation: **SirReal2** is typically supplied as a crystalline solid.
- Calculation: To prepare a 10 mM stock solution, dissolve 4.21 mg of **SirReal2** in 1 mL of anhydrous DMSO.
- Dissolution: Vortex the solution until the solid is completely dissolved. Gentle warming in a water bath (37°C) or sonication can be used to aid dissolution.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -80°C. A stock solution stored at -80°C is stable for up to 6 months.

In Vitro Assay Protocol (HeLa Cells)

This protocol outlines the treatment of HeLa cells to observe tubulin hyperacetylation.

- Cell Plating: Plate HeLa cells in a suitable culture vessel and allow them to adhere overnight.
- Treatment: Prepare the desired concentration of **SirReal2** by diluting the 10 mM DMSO stock solution in cell culture medium. A final concentration of 1 μ M has been shown to be effective. Ensure the final DMSO concentration in the medium is low (e.g., <0.1%) to avoid solvent toxicity.
- Incubation: Treat the cells with the **SirReal2**-containing medium for a specified time, for example, 24 hours.
- Analysis: Following incubation, cells can be lysed and analyzed by Western blot for acetylated α -tubulin levels.

In Vivo Formulation and Administration (Mouse Xenograft Model)

This protocol is a general guideline for preparing **SirReal2** for intraperitoneal (i.p.) injection in mice.

- Formulation Preparation: A common formulation involves a multi-solvent system. For example, to prepare a 1 mg/mL solution:

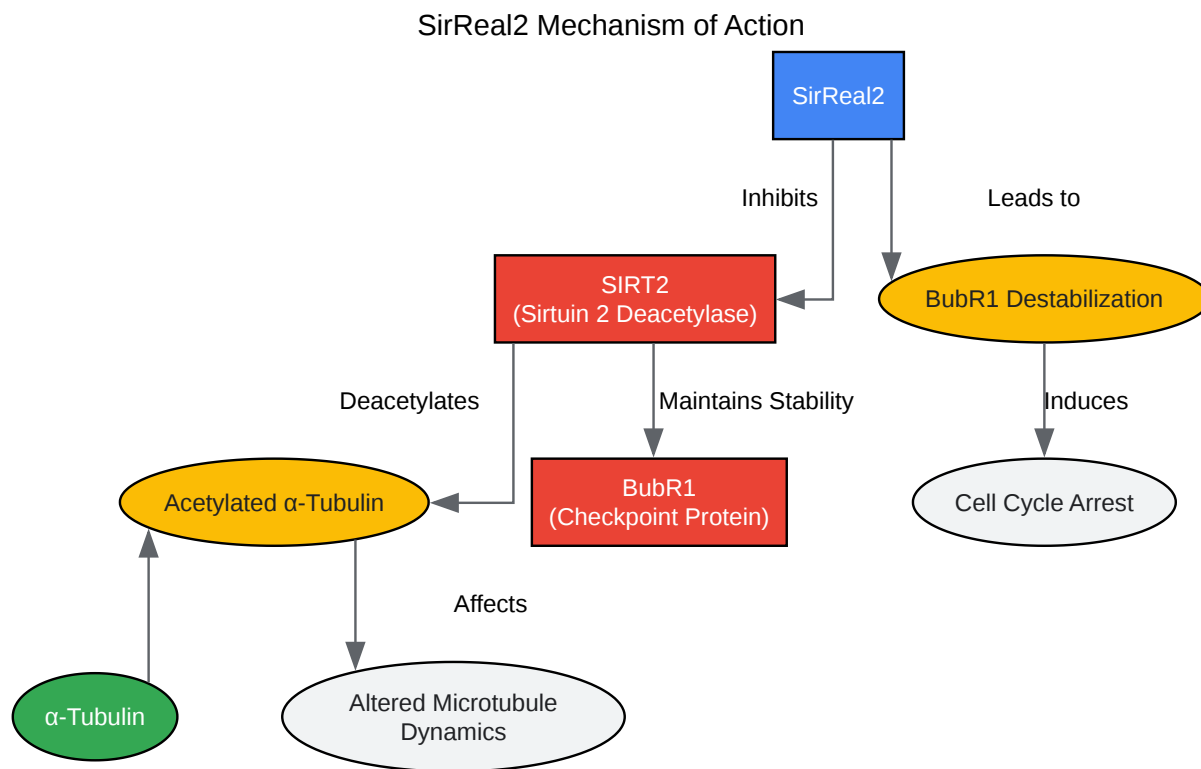
- Dissolve the required amount of **SirReal2** in DMSO to create a concentrated stock.
- In a separate tube, mix PEG300, Tween-80, and saline.
- Add the **SirReal2**/DMSO stock to the solvent mixture and vortex thoroughly to ensure a clear and homogenous solution.
- One specific protocol involves 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Dosage: Dosages in published studies have ranged from 4 mg/kg to 50 mg/kg, administered via i.p. injection every 3 days. The exact dosage and administration schedule should be determined based on the specific experimental design.
- Administration: Administer the freshly prepared formulation to the animals via intraperitoneal injection.

Disposal Plan

All waste materials contaminated with **SirReal2** must be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid waste (e.g., pipette tips, tubes, gloves) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all contaminated liquid waste (e.g., unused solutions, cell culture media) in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal: Dispose of all hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations. Do not dispose of **SirReal2** down the drain or in regular trash.

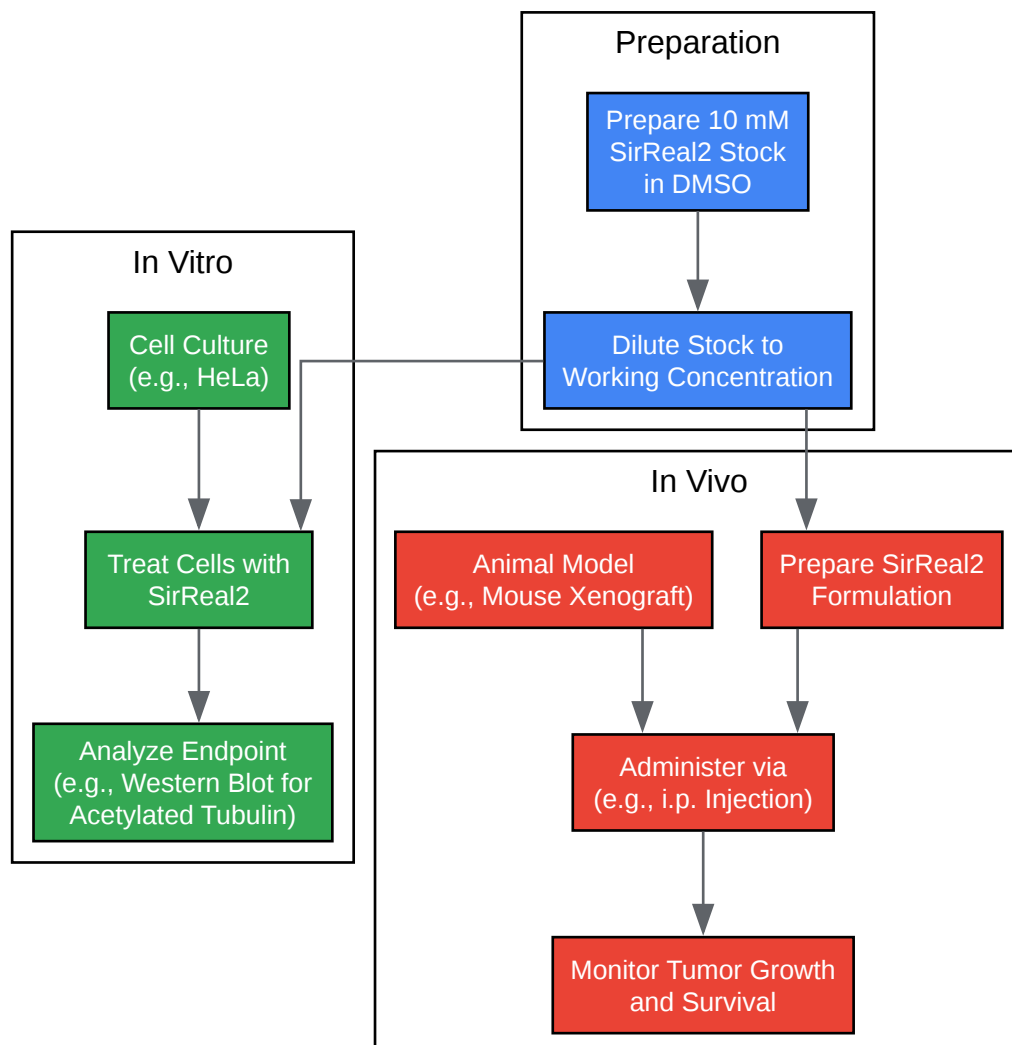
Diagrams



[Click to download full resolution via product page](#)

Caption: **SirReal2** inhibits SIRT2, leading to increased tubulin acetylation and BubR1 destabilization.

General Experimental Workflow for SirReal2



[Click to download full resolution via product page](#)

Caption: Workflow for preparing and using **SirReal2** in in vitro and in vivo experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. axonmedchem.com [axonmedchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling SirReal2]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1680979#personal-protective-equipment-for-handling-sirreal2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com